Technical Monograph: Human Beta-CGRP (TFA Salt)

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Compound of Interest

Compound Name:	*β-CGRP, human TFA*
Cat. No.:	*B1574764*

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CAS Number: 101462-82-2 Compound:

-Calcitonin Gene-Related Peptide (Human), Trifluoroacetate Salt

Executive Summary

This technical guide provides a comprehensive analysis of Human

-CGRP (CAS 101462-82-2), a 37-amino acid neuropeptide distinct from its

-isoform counterpart.[1] While often overshadowed by

-CGRP in migraine research,

-CGRP plays a critical, distinct role in the enteric nervous system and specific vascular beds. This document details its physicochemical properties, receptor pharmacology, and validated experimental protocols for researchers investigating neurovascular signaling.

Chemical Identity & Physicochemical Profile[1][2][3][4]

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Identity: Human ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

-CGRP is a neuropeptide produced from the CALCB gene.[2] The commercially available form is typically the Trifluoroacetate (TFA) salt, a result of Reverse-Phase HPLC purification.

Property	Specification
CAS Number	101462-82-2
Sequence (One-Letter)	ACNTATCVTHRLAGLLSRSGGMVKSNFVPTN VGSKAF-NH_2
Modifications	Disulfide Bridge (Cys2–Cys7); C-terminal Amidation
Molecular Weight	~3793.4 Da (Free base)
Counter-Ion	Trifluoroacetate (TFA)
Isoelectric Point (pI)	~10.5 (Basic)
Solubility	Soluble in water; enhanced in 1% Acetic Acid

The TFA Salt Implication

Expert Insight: The presence of TFA (Trifluoroacetic acid) is not merely an impurity; it is the counter-ion stabilizing the basic arginine and lysine residues.

- In Vitro Impact: Generally negligible for receptor binding assays.
- In Vivo Impact: High concentrations of TFA can be cytotoxic or alter pH locally. For sensitive in vivo microinjections, researchers should consider converting the salt to an acetate or chloride form, or ensuring significant dilution in buffered saline (PBS).

Biological Mechanism: Receptor Pharmacology

-CGRP acts as a potent agonist for the CGRP receptor, a heterodimer composed of two proteins that must co-express to function.

The Receptor Complex

- CLR (Calcitonin Receptor-Like Receptor): A Class B GPCR that spans the membrane.

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- RAMP1 (Receptor Activity-Modifying Protein 1): A single-transmembrane accessory protein.
    - Function: RAMP1 transports CLR to the cell surface and defines the ligand specificity for CGRP over Adrenomedullin.

Signaling Cascade

Upon binding,

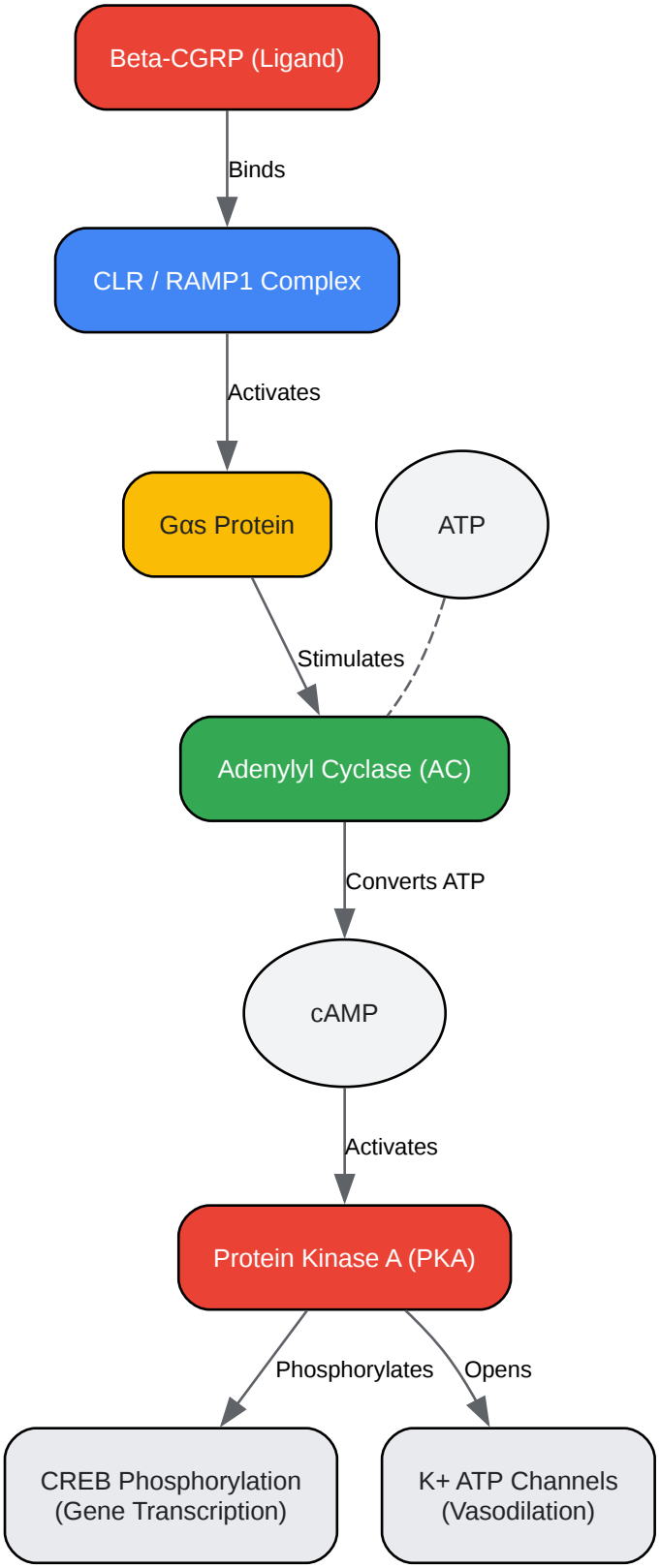
-CGRP induces a conformational change in the CLR/RAMP1 complex, activating the G

s protein. This triggers the Adenylyl Cyclase (AC) pathway, leading to cAMP accumulation and PKA activation.[3][4][5][6]

Visualization: CGRP Signaling Pathway The following diagram illustrates the canonical Gs-coupled signaling cascade activated by

-CGRP.

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Caption: Canonical Gs-coupled signaling pathway of Beta-CGRP via the CLR/RAMP1 receptor complex.

Handling & Reconstitution Protocol

Peptides are labile. Improper handling leads to aggregation, oxidation, or adsorption to plastics.

Protocol: Reconstitution of Lyophilized Powder

- Equilibration: Allow the vial to reach room temperature (20–25°C) before opening. This prevents condensation from forming on the hygroscopic powder.
- Solvent Selection:
  - Initial Dissolution: Use sterile distilled water or 1% Acetic Acid. Avoid dissolving directly in PBS or high-salt buffers, as high ionic strength can promote aggregation before the peptide is fully solvated.
  - Concentration: Aim for a high stock concentration (e.g., 1 mg/mL).
- Vortexing: Vortex gently. If particulates persist, sonicate briefly (5–10 seconds).
- Aliquot & Storage:
  - Divide into single-use aliquots (e.g., 10–50 µL).
  - Storage: -20°C or -80°C. Avoid freeze-thaw cycles.
  - Vessel: Use polypropylene tubes (low protein binding).

Experimental Workflows

A. In Vitro Functional Assay: cAMP Accumulation

This assay validates the biological activity of

-CGRP by measuring second messenger production in cells expressing CLR/RAMP1 (e.g., SK-N-MC cells).

Materials:

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- SK-N-MC cells (endogenously express human CGRP receptor).[7][8]
- IBMX (Phosphodiesterase inhibitor).
- cAMP detection kit (ELISA or FRET-based).

Step-by-Step Protocol:

- Seeding: Plate SK-N-MC cells in a 96-well plate (50,000 cells/well) and incubate overnight.
- Pre-treatment: Wash cells with PBS.[9] Add stimulation buffer containing 0.5 mM IBMX. Incubate for 30 minutes at 37°C. Why? IBMX prevents the degradation of cAMP, ensuring the signal measured reflects synthesis only.
- Stimulation: Add

  -CGRP (serial dilutions from

  to

  M). Incubate for 15–30 minutes at 37°C.
- Lysis & Detection: Lyse cells according to the kit manufacturer's instructions.
- Quantification: Measure cAMP levels via optical density or fluorescence.
- Analysis: Plot Log[Agonist] vs. Response to determine EC_{50}.

B. Ex Vivo Wire Myography (Vasodilation)

This is the "Gold Standard" for assessing physiological potency.

Materials:

- Rat or Mouse Mesenteric Arteries (200–300 µm diameter).
- Mulvany-Halpern Wire Myograph.
- Krebs-Henseleit Solution (oxygenated with 95% O_2 / 5% CO_2).

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Step-by-Step Protocol:

- Dissection: Isolate second-order mesenteric arteries and mount ring segments (2 mm length) on 40 µm tungsten wires.
- Normalization: Stretch vessels to an equivalent transmural pressure of 100 mmHg (IC_{100}) to simulate physiological conditions.
- Viability Check: Contract vessels with High-K^+ (60 mM KCl) or Phenylephrine (PE, 10 µM) to verify smooth muscle integrity. Wash until baseline is restored.
- Pre-constriction: Induce stable constriction with PE (1–3 µM) to achieve ~80% of maximal contraction.
- Dose-Response: Add

  -CGRP cumulatively (

  to

  M) to the bath.
- Data Capture: Record relaxation as a percentage of the pre-constricted tension.
  - Note:

    -CGRP typically induces relaxation via endothelium-independent mechanisms (direct smooth muscle action) and endothelium-dependent NO release.

Therapeutic Implications

While

-CGRP is the primary target for migraine therapeutics (e.g., gepants, mAbs),

-CGRP is increasingly relevant in:

- Gastrointestinal Motility:

  -CGRP is the dominant isoform in the enteric nervous system.[8]

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- Cardioprotection: It acts as an endogenous safeguard against ischemia-reperfusion injury.
- Hypertension: Its potent vasodilatory effects make it a candidate for resistant hypertension research.

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